

Application Notes and Protocols: LPT99

Intratympanic Injection Procedure

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Compound of Interest

Compound Name: LPT99
CAS No.: 1263477-83-3
Cat. No.: B10854259

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Introduction

LPT99 is an investigational small molecule drug candidate developed by Spiral Therapeutics, designed for the prevention and treatment of hearing loss.[1] Its primary mechanism of action is the inhibition of the apoptosome, a key complex in the intrinsic pathway of apoptosis (programmed cell death).[2][3] This makes **LPT99** a promising therapeutic agent for conditions involving ototoxicity, such as cisplatin-induced hearing loss, where apoptosis of cochlear hair cells is a major contributor to auditory damage.[2][3] Intratympanic (IT) administration is the intended route for **LPT99**, aiming to deliver a high concentration of the drug directly to the inner ear while minimizing systemic exposure and potential side effects.[2]

These application notes provide a comprehensive overview of the available preclinical data on **LPT99**, detailed protocols for its intratympanic administration in a research setting, and an exploration of its underlying mechanism of action.

Data Presentation

Preclinical Efficacy of LPT99 in a Rat Model of Cisplatin-Induced Hearing Loss

A preclinical study in rats demonstrated the otoprotective effects of **LPT99** when administered intratympanically prior to cisplatin treatment. The study evaluated hearing thresholds using Auditory Brainstem Response (ABR) and assessed the structural integrity of the cochlea.

Table 1: Effect of **LPT99** on Auditory Brainstem Response (ABR) Threshold Shifts in Cisplatin-Treated Rats

Treatment Group	Dose (µM)	Formulation	ABR Threshold Shift (dB)	Key Findings
Cisplatin Only	N/A	N/A	Significant increase	Indicates substantial hearing loss.
LPT99 + Cisplatin	100 - 478	Poloxamer 407	Attenuated threshold shifts	Dose-dependent protection against hearing loss observed. [2]
LPT99 Only	50 - 200	Cyclodextrin	No effect on hearing thresholds	LPT99 itself does not negatively impact hearing. [2]
LPT99 Only	100 - 797	Poloxamer 407	No effect on hearing thresholds	Confirms tolerability of the formulation and drug at tested doses. [2]

Table 2: In Vitro Efficacy of **LPT99** in HEI-OC1 Cells Exposed to Cisplatin

Treatment Group	Cisplatin Concentration (µg/ml)	LPT99 Concentration (µM)	Outcome Measure	Result
Cisplatin Only	1 - 4	0	Cell Viability	Decreased
LPT99 + Cisplatin	1 - 4	1	Cell Viability	Significantly improved cell survival ($p < 0.05$).
Cisplatin Only	N/A	0	Apoptotic Cells (Annexin V/Propidium Iodide Staining)	Increased percentage of apoptotic cells.
LPT99 + Cisplatin	N/A	1	Apoptotic Cells (Annexin V/Propidium Iodide Staining)	Significantly reduced percentage of total apoptotic cells ($p < 0.001$).
Cisplatin Only	N/A	0	Activated Caspase-3 Levels	Increased
LPT99 + Cisplatin	N/A	1	Activated Caspase-3 Levels	Lower levels of activated caspase-3.

Note: Quantitative data from the Phase 1 clinical trial of **LPT99** in healthy adult subjects, which was designed to evaluate safety and tolerability, are not publicly available as of December 2025.[1][4][5] Spiral Therapeutics has announced the successful completion of a Phase 1b/2a clinical trial for a different product, SPT-2101, for Meniere's disease.[6][7]

Experimental Protocols

Protocol 1: Intratympanic Injection of **LPT99** in a Rat Model

This protocol is based on the methodology described in the preclinical evaluation of **LPT99** for cisplatin-induced hearing loss.^[2]

1. Materials and Reagents:

- **LPT99**
- Vehicle for formulation (e.g., Cyclodextrin or Poloxamer 407 hydrogel)
- Anesthetic agent (e.g., ketamine/xylazine cocktail)
- Otoscope
- Microsyringe (e.g., Hamilton syringe) with a 25-gauge or smaller needle
- Dissecting microscope
- Sterile saline solution

2. Animal Preparation:

- Anesthetize the rat using an approved institutional protocol.
- Confirm the depth of anesthesia by monitoring reflexes.
- Position the animal under a dissecting microscope to visualize the tympanic membrane.
- Gently clean the external auditory canal with a sterile cotton swab if necessary.

3. Intratympanic Injection Procedure:

- Using an otoscope, inspect the tympanic membrane to ensure it is intact and free of abnormalities.
- Draw the prepared **LPT99** formulation into the microsyringe, ensuring no air bubbles are present.
- Carefully advance the needle through the external auditory canal towards the tympanic membrane.

- Puncture the posterior-inferior quadrant of the tympanic membrane with the needle.
- Slowly inject a small volume (typically 5-10 μ L for a rat) of the **LPT99** formulation into the middle ear cavity.
- Observe for any leakage from the injection site.
- Keep the animal in a head-tilted position (injected ear facing up) for approximately 15-30 minutes to facilitate the diffusion of the drug towards the round window membrane.

4. Post-Procedure Care:

- Monitor the animal during recovery from anesthesia.
- Administer analgesics as per the approved institutional protocol.
- Observe for any signs of distress or complications, such as head tilting or nystagmus.

5. Formulation Preparation (Example):

- **LPT99** in Poloxamer 407: Poloxamer 407 is a thermosensitive hydrogel that is a liquid at cool temperatures and forms a gel at body temperature, allowing for sustained release.^[8] To prepare, **LPT99** can be mixed with a cooled, sterile solution of Poloxamer 407. The concentration of Poloxamer 407 can be adjusted to optimize the gelation temperature and viscosity.

Protocol 2: General Intratympanic Injection Procedure (Adapted for Clinical Research)

This protocol provides a general framework for the intratympanic injection procedure in a clinical research setting, based on established practices for other intratympanic medications.^[9]
^[10]^[11]

1. Patient Preparation:

- Obtain informed consent from the participant.

- Position the patient in a supine or reclined position with the ear to be injected facing upwards.[8][9]
- Administer a local anesthetic to the tympanic membrane. This can be done using a topical anesthetic cream, phenol, or a small injection of lidocaine.[9]

2. Injection Procedure:

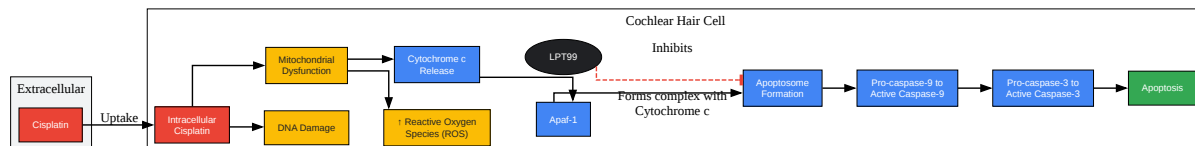
- Under microscopic guidance, the clinician will visualize the tympanic membrane.[11]
- A fine-gauge needle (e.g., 25-gauge spinal needle) is used to perforate the tympanic membrane, typically in the anteroinferior or posteroinferior quadrant.[9]
- The **LPT99** solution is slowly injected into the middle ear space until it is full (approximately 0.4 to 0.8 mL).[9]
- The patient is instructed to remain in the same position with the treated ear facing up for 20-30 minutes to allow the medication to absorb through the round window membrane.[9][10]
The patient should also avoid swallowing or talking during this time to prevent the medication from draining down the Eustachian tube.[11]

3. Post-Procedure:

- The patient can typically resume normal activities but may be advised to keep the ear dry for a period.
- Follow-up appointments are scheduled to monitor for any adverse effects and to assess the therapeutic outcome.

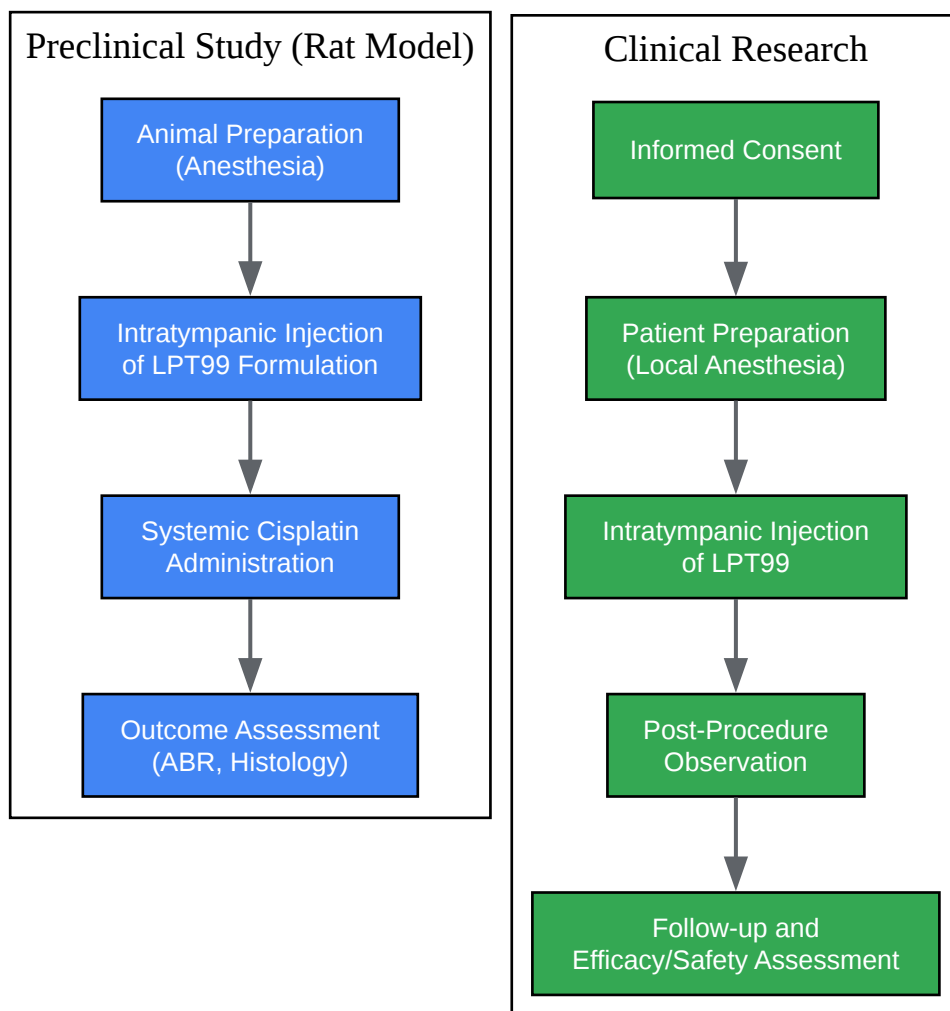
Mandatory Visualizations

Signaling Pathways and Experimental Workflows



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Caption: **LPT99**'s mechanism of action in preventing cisplatin-induced apoptosis.



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Caption: Experimental workflow for **LPT99** intratympanic injection.

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